

Technical Support Center: Method Refinement for N-(2-Carboxyphenyl)glycine

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Compound of Interest

Compound Name: *N*-(2-Carboxyphenyl)glycine

CAS No.: 141865-09-0

Cat. No.: B585875

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Introduction: The Reproducibility Mandate

Welcome to the Technical Support Center. You are likely here because **N-(2-Carboxyphenyl)glycine** (CAS: 612-42-0) is behaving inconsistently in your experiments.

This compound—often abbreviated as N-CPG or N-(Carboxymethyl)anthranilic acid—is deceptively simple. While it appears to be a standard amino acid derivative, its ortho-substitution pattern creates unique intramolecular hydrogen bonding and metal-chelating properties. These features are the primary drivers of experimental failure, manifesting as precipitation in neutral buffers, oxidative discoloration (blue artifacts), or false positives in metalloenzyme assays.

This guide abandons generic advice. Below are the specific failure modes of this molecule and the self-validating protocols to resolve them.

Module 1: Solubilization & Storage

The Issue: "My compound precipitates when added to PBS/Media."

The Science of the Failure: **N-(2-Carboxyphenyl)glycine** is zwitterionic. While it has two carboxylic acid groups, the aniline nitrogen can accept a proton. In its solid state, it exists as a stable lattice that resists dissolution in neutral water (pH 7).

- Direct Addition Failure: Adding the powder directly to pH 7.4 buffer often results in a "gummy" precipitate. The local pH at the granule surface drops rapidly as the acid groups dissolve, protonating the bulk material and locking it into an insoluble state.

The Solution: The "Reverse-Titration" Protocol Do not attempt to dissolve this compound directly in neutral buffer. You must drive the equilibrium fully to the anionic species first.

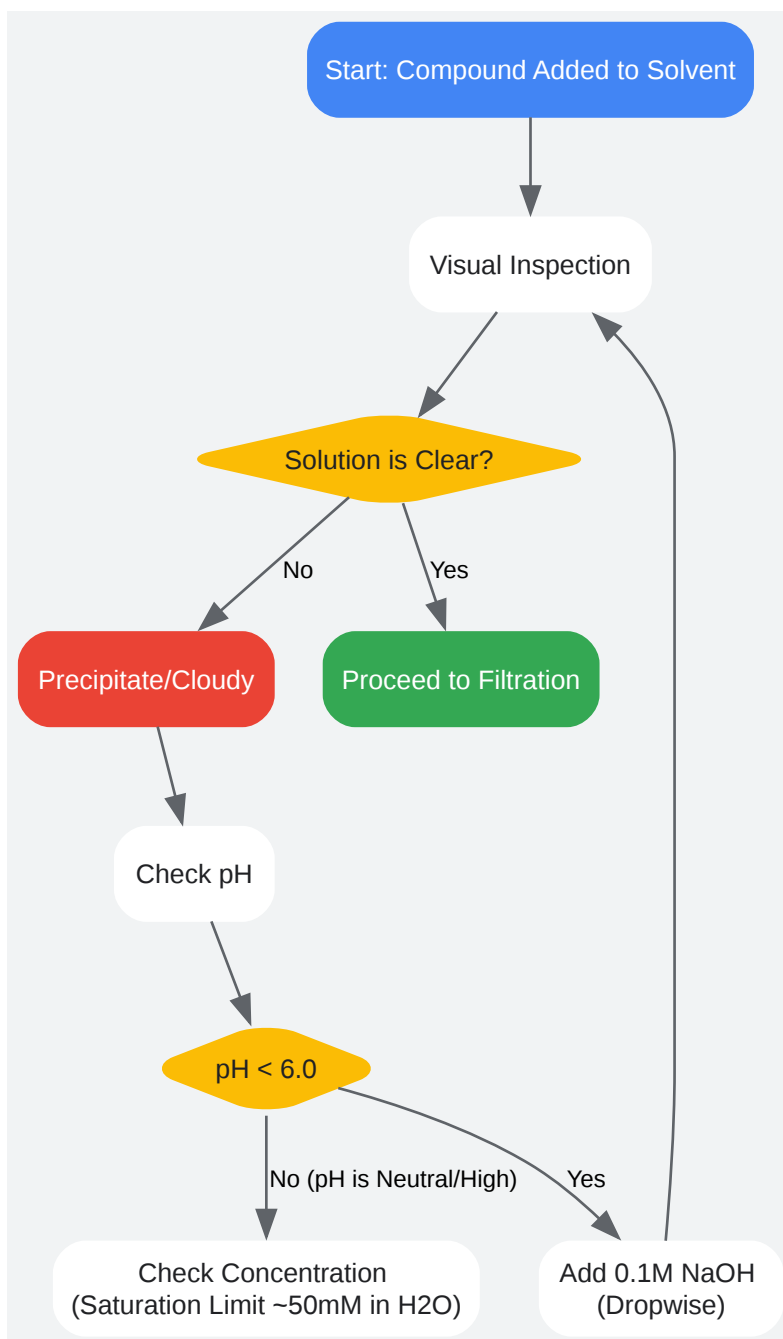
Protocol: 100 mM Stock Preparation (Self-Validating)

- Weighing: Weigh the appropriate amount of **N-(2-Carboxyphenyl)glycine** (MW: 195.17 g/mol).
- Alkaline Dissolution: Add 0.1 M NaOH equivalent to 2.2 molar equivalents of the compound.
 - Why? You must deprotonate both the glycine carboxyl and the benzoic acid carboxyl groups.
 - Observation: The solution should turn clear and slightly yellow. If cloudy, sonicate for 30 seconds.
- Stabilization: Add distilled water to reach 90% of the final volume.
- pH Adjustment (The Critical Step):
 - Place the probe in the solution.
 - Slowly add 0.1 M HCl dropwise.
 - Stop when pH reaches 7.5–8.0.
 - Warning: Do not overshoot below pH 6.0, or the zwitterionic form will crash out.

- Final Volume: Adjust to final volume with water. Filter sterilize (0.22 μm).

Storage: Aliquot and store at -20°C . Do not store at 4°C for >1 week, as micro-precipitates form that are invisible to the naked eye but scatter light in plate readers.

Troubleshooting Decision Tree



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Figure 1: Logic flow for resolving solubility issues. Note that pH < 6.0 is the "danger zone" for precipitation.

Module 2: Purity & Stability (The "Blue" Artifact)

The Issue: "My stock solution or reaction mixture is turning blue/grey."

The Science of the Failure: This is the most specific identifier of **N-(2-Carboxyphenyl)glycine** instability. This molecule is the historic precursor for the Heumann Indigo Synthesis.

- Mechanism: Under oxidative conditions, high heat, or prolonged exposure to strong base, the compound cyclizes to form Indoxyl, which spontaneously oxidizes in air to form Indigo (insoluble blue pigment).[1]
- Impact: Even trace amounts of indigo act as a quenching agent in fluorescence assays and a light scatterer in absorbance assays.

The Solution: Anaerobic Handling & Thermal Limits

Parameter	Limit/Recommendation	Reason for Failure
Max Temperature	< 60°C	Temperatures >100°C trigger rapid cyclization to indoxyl.
Atmosphere	Argon/Nitrogen for long incubations	Oxygen drives the Indoxyl Indigo conversion.
pH Stability	Avoid pH > 12	Strong alkali accelerates the initial cyclization step.
Light	Protect from direct UV	UV light catalyzes the oxidation of trace indoxyl.

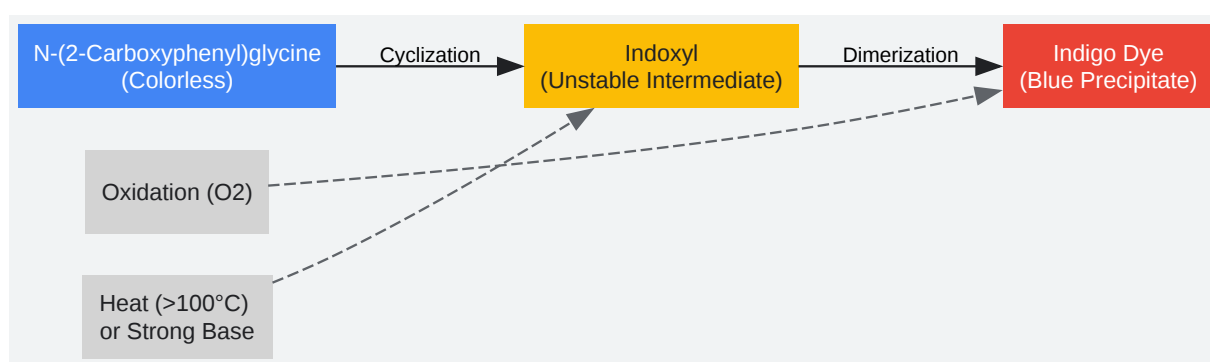
Purification Protocol (If Blue is Observed)

If your solid stock has a blue tint, it is contaminated.

- Dissolve in dilute NaOH.

- Filter through a 0.2 μm PTFE filter (Indigo is insoluble in water and will be trapped).
- Precipitate by slowly acidifying to pH 3.0.
- Wash the white precipitate with cold acidic water.
- Dry under vacuum.[2]

Degradation Pathway Diagram



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Figure 2: The Heumann pathway.[1] Visual appearance of blue indicates the compound has degraded via oxidative cyclization.

Module 3: Experimental Interference

The Issue: "I am getting variable IC50 values in my metalloenzyme assay."

The Science of the Failure: **N-(2-Carboxyphenyl)glycine** is a tridentate ligand. It coordinates to metal ions (Zn^{2+} , Cu^{2+} , Mg^{2+}) using:

- The amine nitrogen.[1][3]
- The carboxylate oxygen of the glycine moiety.[1][4]
- The carboxylate oxygen of the benzoic acid moiety.

If your enzyme requires a metal cofactor (e.g., MMPs, HDACs, certain kinases), N-CPG may be stripping the metal from the enzyme active site, acting as a chelator rather than a competitive inhibitor. This results in false positives.

The Solution: The Metal Supplementation Control

If you suspect chelation interference, run the following validation:

- Baseline: Measure IC₅₀ of N-CPG in standard buffer.
- Supplemented: Measure IC₅₀ in buffer supplemented with excess metal cofactor (e.g., if the enzyme uses Zn²⁺, add 10 μM ZnCl₂).
- Analysis:
 - If IC₅₀ increases significantly (potency drops): The compound was likely chelating the metal. The "inhibition" was an artifact of metal stripping.
 - If IC₅₀ remains constant: The compound is acting via a specific binding mechanism unrelated to bulk metal depletion.

References

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